

# 3-methylheptanedioyl-CoA chemical structure and properties

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## Compound of Interest

Compound Name: 3-methylheptanedioyl-CoA

Cat. No.: B15550630

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## 3-Methylheptanedioyl-CoA: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**3-Methylheptanedioyl-CoA** is a branched-chain dicarboxylic acyl-coenzyme A molecule. While not extensively characterized in scientific literature, its structure suggests a potential role as an intermediate in fatty acid metabolism, particularly in pathways involving branched-chain or dicarboxylic acids. This document provides a theoretical overview of its chemical structure, predicted properties, a hypothetical metabolic pathway, and general experimental protocols for its synthesis and analysis, based on current knowledge of similar acyl-CoA derivatives.

### Chemical Structure and Properties

Based on its IUPAC name, the chemical structure of **3-methylheptanedioyl-CoA** consists of a seven-carbon dicarboxylic acid backbone (heptanedioic acid) with a methyl group at the 3-position. One of the carboxyl groups is activated as a thioester with coenzyme A.

Table 1: Chemical Properties of **3-Methylheptanedioyl-CoA**

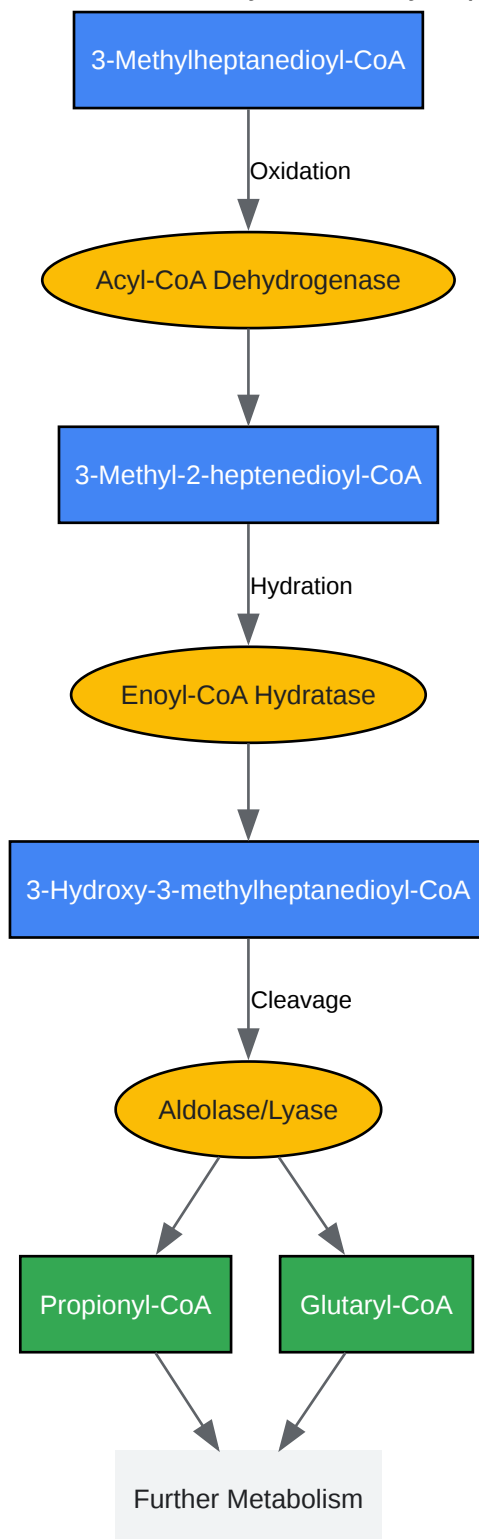
Property	Value	Source
Molecular Formula	C <sub>29</sub> H <sub>48</sub> N <sub>7</sub> O <sub>18</sub> P <sub>3</sub> S	Calculated
Molecular Weight	935.7 g/mol	Calculated
Physical State	Solid (Predicted)	Inferred
Melting Point	Not Available	-
Boiling Point	Not Available	-
Solubility in Water	Soluble (Predicted)	Inferred
CAS Registry Number	Not Available	-

## Hypothetical Biological Role and Signaling Pathway

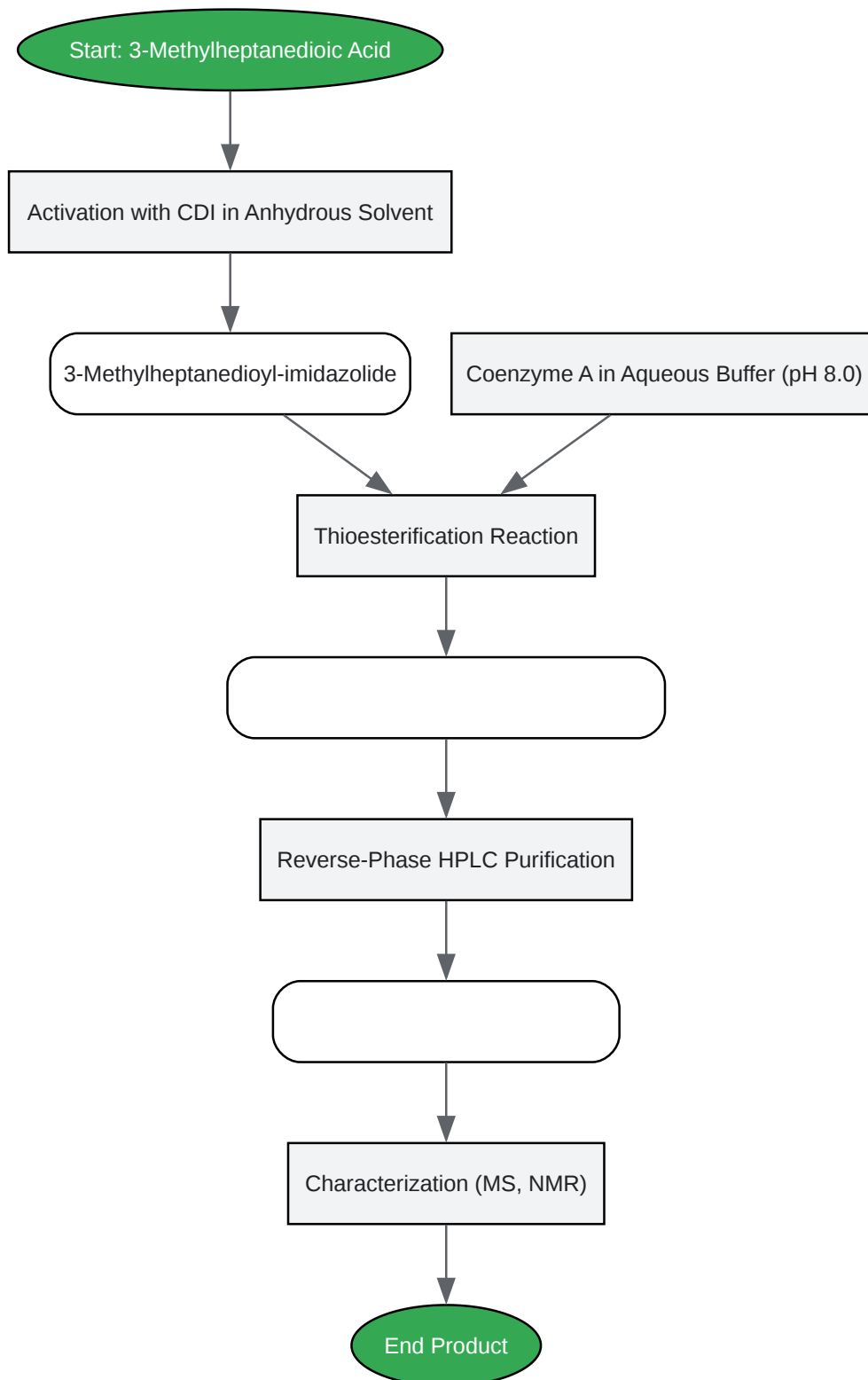
Dicarboxylic acids are typically metabolized in peroxisomes via  $\beta$ -oxidation. It is plausible that **3-methylheptanedioyl-CoA** would undergo a similar metabolic fate. The presence of a methyl group at the  $\beta$ -position relative to the thioester may necessitate the involvement of specific enzymes to handle this branching.

Below is a hypothetical metabolic pathway for the degradation of **3-methylheptanedioyl-CoA**, drawing parallels with known pathways for branched-chain fatty acid oxidation.

## Hypothetical Metabolic Pathway of 3-Methylheptanedioyl-CoA



## General Workflow for Custom Acyl-CoA Synthesis

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